Technical Guide: 1,5-Dibromopentane-d4 Safety and Handling

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Compound of Interest

Compound Name:	*1,5-Dibromopentane-d4*
Cat. No.:	*B164288*

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This technical guide provides a comprehensive overview of the safety data and handling protocols for **1,5-Dibromopentane-d4**. The information presented is compiled from various safety data sheets and chemical databases. It is crucial to note that while this guide addresses the deuterated form, much of the safety and handling information is extrapolated from its non-deuterated counterpart, 1,5-Dibromopentane, due to the limited availability of specific data for the deuterated compound. The primary difference lies in the isotopic substitution of hydrogen with deuterium, which is not expected to significantly alter the chemical's hazardous properties.

Section 1: Chemical and Physical Properties

1,5-Dibromopentane-d4 is a deuterated analog of 1,5-Dibromopentane. It is a valuable building block in organic synthesis, particularly for introducing a pentyl-d4 chain into molecules. [1] The physical and chemical properties are summarized in the table below.

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Property	Value	Source
Molecular Formula	$C_5H_6D_4Br_2$	PubChem
Molecular Weight	233.97 g/mol	[2]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	110 °C at 15 mmHg	[1][3]
Melting Point	-34 °C	[1][3]
Density	1.688 g/mL at 25 °C	[3]
Refractive Index	1.511 - 1.512	[1][3]
Solubility	Insoluble in water; Soluble in benzene and chloroform	[3]
Vapor Density	8 (Air = 1.0)	[4]

Section 2: Hazard Identification and Safety Precautions

1,5-Dibromopentane is classified as a combustible liquid that is harmful if swallowed and causes skin and serious eye irritation.[4][5][6]

Hazard Statements:

- H227: Combustible liquid.
- H302: Harmful if swallowed.
- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[7]

Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[4][8]

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- P264: Wash skin thoroughly after handling.[7][8]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[7][8]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[4]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[4][8]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7][8]
- P332 + P313: If skin irritation occurs: Get medical advice/attention.[7][8]
- P337 + P313: If eye irritation persists: Get medical advice/attention.[7][8]
- P403 + P235: Store in a well-ventilated place. Keep cool.[8]
- P501: Dispose of contents/container to an approved waste disposal plant.[8]

Section 3: Experimental Protocols - Spill Response

In the event of a spill, a clear and methodical response is critical to ensure safety and minimize environmental contamination. The following workflow outlines the necessary steps for handling a **1,5-Dibromopentane-d4** spill.

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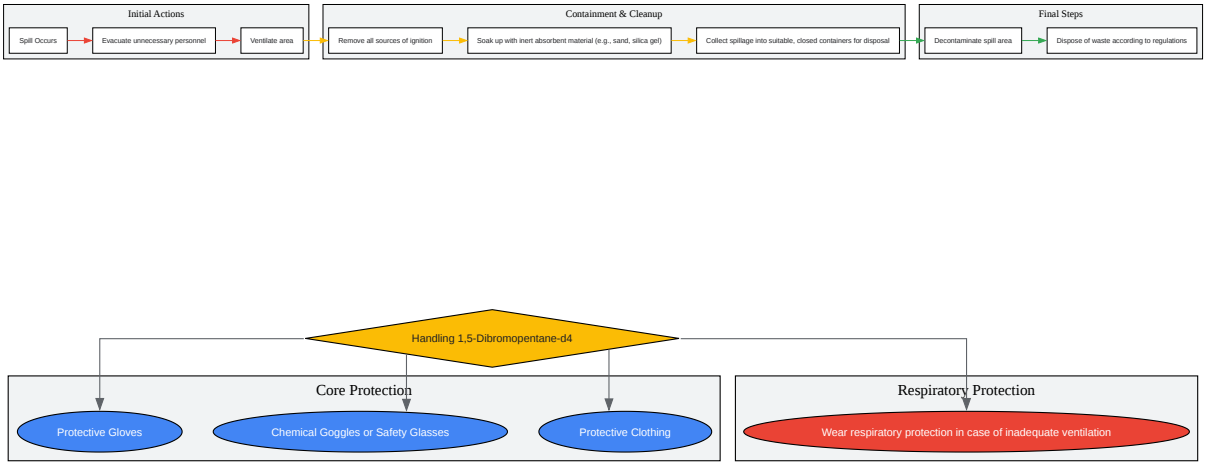

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